

The Discovery and Development of Cbl-b-IN-10:

A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Casitas B-lineage lymphoma-b (Cbl-b) is a crucial intracellular immune checkpoint and an E3 ubiquitin ligase that plays a pivotal role in regulating T-cell activation and tolerance.[1][2] Its function as a negative regulator of immune responses has made it a compelling target for cancer immunotherapy.[1][3] By inhibiting Cbl-b, the threshold for T-cell activation can be lowered, potentially leading to a more robust anti-tumor immune response.[2][3] This technical guide provides an in-depth overview of the discovery and development of **Cbl-b-IN-10**, a potent inhibitor of Cbl-b.

Cbl-b-IN-10, also identified as Compound 463 in patent literature, is a novel lactam derivative that has demonstrated significant inhibitory activity against both Cbl-b and the closely related c-Cbl.[2][4] This document will detail the preclinical data, experimental methodologies, and the underlying signaling pathways associated with **Cbl-b-IN-10**, offering a comprehensive resource for researchers in the field of immuno-oncology and drug development.

Core Data Summary

The inhibitory activity of **CbI-b-IN-10** was determined through rigorous preclinical testing. The following tables summarize the key quantitative data available for this compound.



Compound ID	Target	Assay Type	IC50 (nM)	Reference
Cbl-b-IN-10 (Compound 463)	Cbl-b	Biochemical Assay	6.0	[4]
Cbl-b-IN-10 (Compound 463)	c-Cbl	Biochemical Assay	3.5	[4]

Table 1: In vitro inhibitory activity of Cbl-b-IN-10 against Cbl-b and c-Cbl.

Signaling Pathways

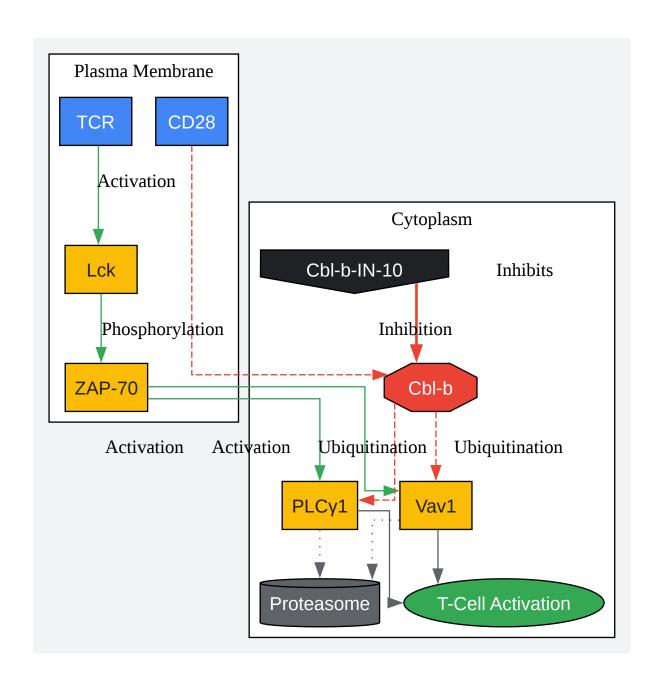
Cbl-b exerts its regulatory function through the ubiquitination of key signaling proteins in immune cells, particularly T-cells. Understanding these pathways is critical to appreciating the mechanism of action of Cbl-b inhibitors like **Cbl-b-IN-10**.

Cbl-b Mediated Ubiquitination Pathway

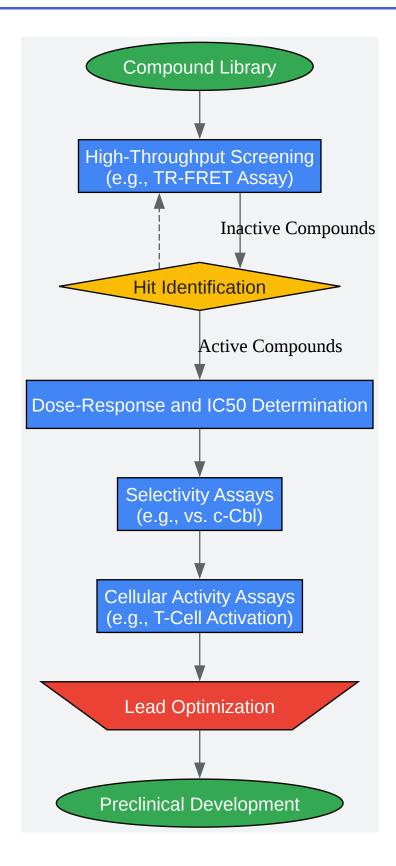
The following diagram illustrates the general mechanism of protein ubiquitination, a process central to Cbl-b's function.











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